

# An In-depth Technical Guide to 1-Pentanesulfonic Acid: Chemical Properties and Structure

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## Compound of Interest

Compound Name: **1-Pentanesulfonic acid**

Cat. No.: **B1217326**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical properties and structural attributes of **1-pentanesulfonic acid**. It is designed to be a valuable resource for researchers, scientists, and professionals in drug development, offering detailed data, experimental protocols, and visual representations of key processes.

## Chemical Identity and Physical Properties

**1-Pentanesulfonic acid**, an aliphatic sulfonic acid, is a strong organic acid. While it is often utilized in its salt form, particularly as sodium 1-pentanesulfonate for applications such as ion-pair chromatography, understanding the properties of the free acid is crucial for a complete chemical profile. Due to its strong acidic nature, experimental determination of some physical properties can be challenging. Therefore, a combination of experimental data for its common salt and high-quality computed data for the free acid is presented.

Table 1: Physical and Chemical Properties of **1-Pentanesulfonic Acid** and its Sodium Salt

Property	1-Pentanesulfonic Acid	Sodium 1-Pentanesulfonate	Source
Molecular Formula	C <sub>5</sub> H <sub>12</sub> O <sub>3</sub> S	C <sub>5</sub> H <sub>11</sub> NaO <sub>3</sub> S	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	152.21 g/mol	174.19 g/mol (anhydrous)	<a href="#">[1]</a> <a href="#">[3]</a>
Appearance	Solid (predicted)	White crystalline powder	<a href="#">[3]</a> <a href="#">[4]</a>
Melting Point	No data available	>300 °C	<a href="#">[4]</a>
Boiling Point	No data available	No data available	
Density	No data available	No data available	
pKa	~ -1.8 (predicted)	Not applicable	
Solubility in Water	Soluble	Soluble	<a href="#">[4]</a>
XLogP3	0.9	Not applicable	<a href="#">[1]</a>

## Molecular Structure

The structure of **1-pentanesulfonic acid** consists of a five-carbon alkyl chain (pentyl group) attached to a sulfonic acid functional group (-SO<sub>3</sub>H). The sulfonic acid group is responsible for its strong acidic properties.

Structural Representation:

## Spectroscopic Data

Spectroscopic analysis is fundamental for the confirmation of the structure of **1-pentanesulfonic acid**. Below are the expected key features in its <sup>1</sup>H NMR, <sup>13</sup>C NMR, and FTIR spectra.

## <sup>1</sup>H Nuclear Magnetic Resonance (NMR) Spectroscopy

The <sup>1</sup>H NMR spectrum of **1-pentanesulfonic acid** is expected to show signals corresponding to the different protons in the pentyl chain. The chemical shifts are influenced by the electron-

withdrawing sulfonic acid group.

Table 2: Predicted  $^1\text{H}$  NMR Chemical Shifts for **1-Pentanesulfonic Acid**

Protons	Predicted Chemical Shift (ppm)	Multiplicity
$\text{CH}_3-$ (C5)	~0.9	Triplet
$-\text{CH}_2-$ (C4)	~1.3	Multiplet
$-\text{CH}_2-$ (C3)	~1.4	Multiplet
$-\text{CH}_2-$ (C2)	~1.8	Multiplet
$-\text{CH}_2\text{-SO}_3\text{H}$ (C1)	~2.9	Triplet
$-\text{SO}_3\text{H}$	Variable, broad singlet	Singlet

## $^{13}\text{C}$ Nuclear Magnetic Resonance (NMR) Spectroscopy

The  $^{13}\text{C}$  NMR spectrum provides information about the carbon skeleton of the molecule.

Table 3: Predicted  $^{13}\text{C}$  NMR Chemical Shifts for **1-Pentanesulfonic Acid**

Carbon	Predicted Chemical Shift (ppm)
C5 ( $\text{CH}_3-$ )	~14
C4 ( $-\text{CH}_2-$ )	~22
C3 ( $-\text{CH}_2-$ )	~28
C2 ( $-\text{CH}_2-$ )	~31
C1 ( $-\text{CH}_2\text{-SO}_3\text{H}$ )	~52

## Fourier-Transform Infrared (FTIR) Spectroscopy

The FTIR spectrum is a valuable tool for identifying the functional groups present in **1-pentanesulfonic acid**.

Table 4: Key FTIR Absorption Bands for **1-Pentanesulfonic Acid**

Functional Group	Wavenumber (cm <sup>-1</sup> )	Intensity	Vibration
O-H (in SO <sub>3</sub> H)	3200-2500	Strong, Broad	Stretching
C-H (alkyl)	2960-2850	Strong	Stretching
S=O	1250-1150	Strong	Asymmetric Stretching
S=O	1080-1030	Strong	Symmetric Stretching
S-O	800-700	Medium	Stretching

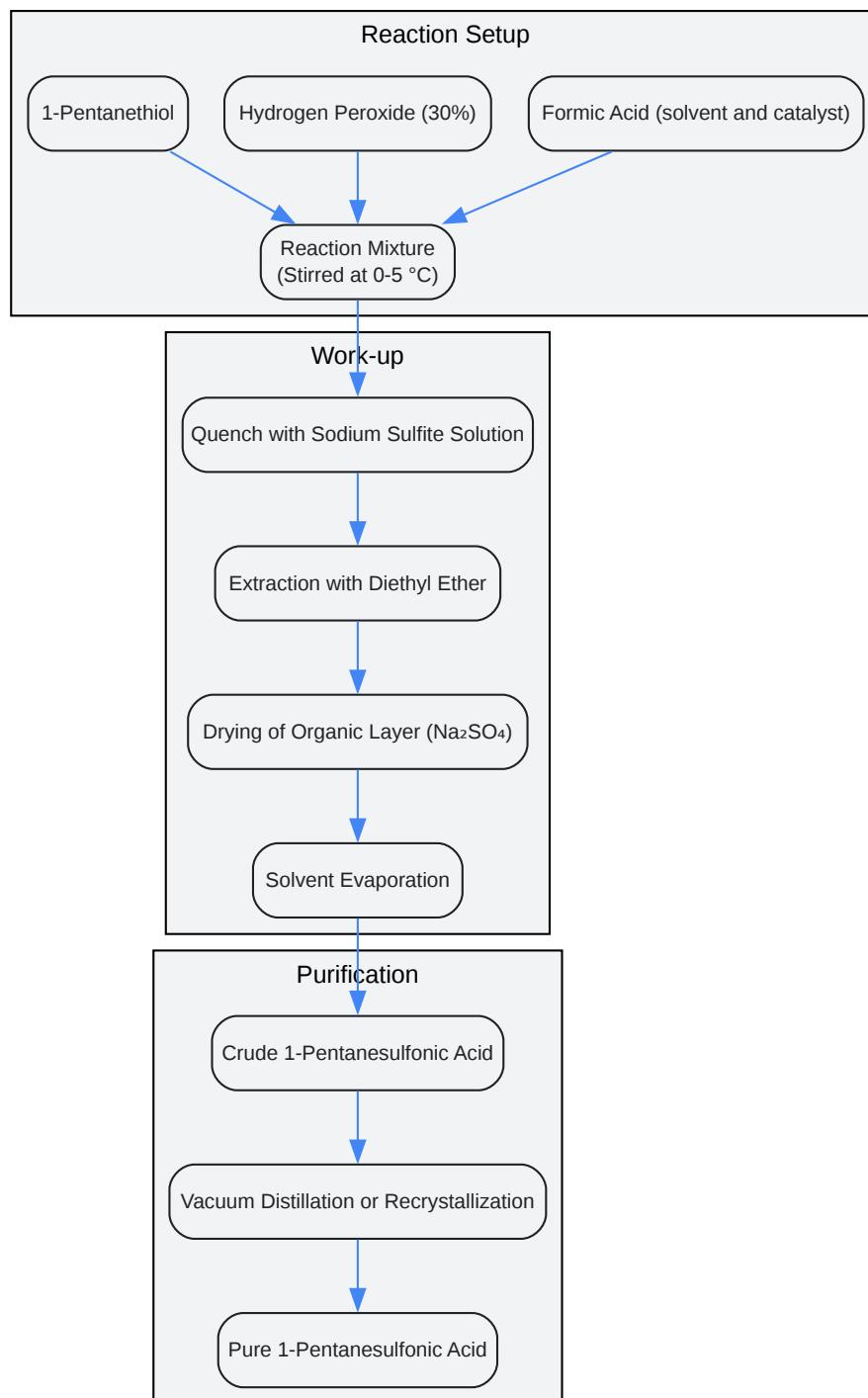
## Experimental Protocols

This section details methodologies for the synthesis and analysis of **1-pentanesulfonic acid**.

### Synthesis of 1-Pentanesulfonic Acid

A common method for the synthesis of alkyl sulfonic acids is through the oxidation of the corresponding thiol.

Experimental Workflow: Synthesis of **1-Pentanesulfonic Acid** from 1-Pantanethiol



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Figure 1. Workflow for the synthesis of **1-pentanesulfonic acid**.

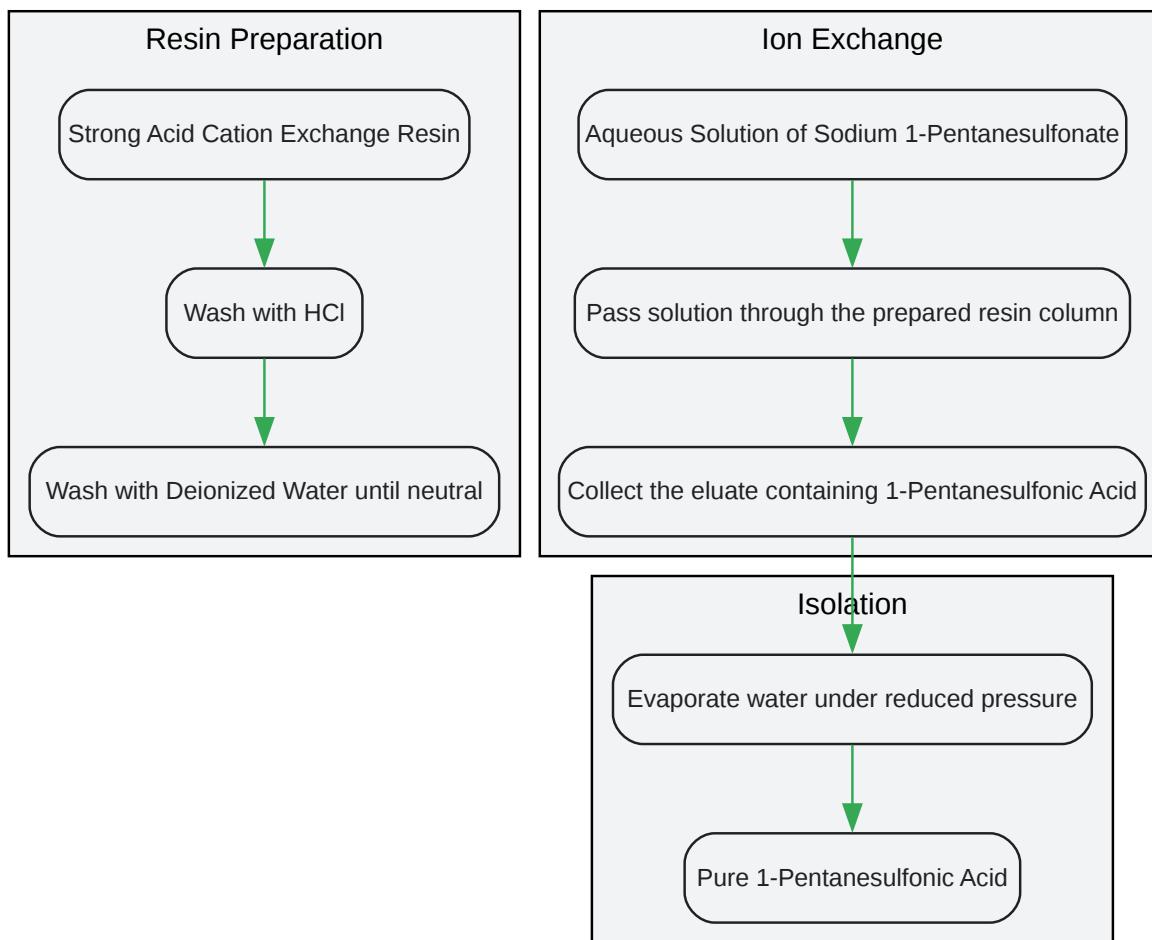
Methodology:

- Reaction Setup: In a three-necked flask equipped with a magnetic stirrer, thermometer, and dropping funnel, dissolve 1-pantanethiol in formic acid and cool the mixture to 0-5 °C in an ice bath.
- Oxidation: Add 30% hydrogen peroxide dropwise to the stirred solution, maintaining the temperature below 10 °C.
- Reaction Monitoring: After the addition is complete, allow the mixture to stir at room temperature for several hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Work-up: Once the reaction is complete, cautiously quench the excess peroxide by adding a saturated solution of sodium sulfite.
- Extraction: Extract the product into an organic solvent such as diethyl ether.
- Drying and Evaporation: Dry the organic layer over anhydrous sodium sulfate, filter, and evaporate the solvent under reduced pressure to obtain the crude product.
- Purification: Purify the crude **1-pentanesulfonic acid** by vacuum distillation or recrystallization from a suitable solvent system.

## Conversion of Sodium 1-Pentanesulfonate to 1-Pentanesulfonic Acid

The free acid can be obtained from its sodium salt using a strong acid cation exchange resin.

Experimental Workflow: Ion Exchange Conversion



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Figure 2. Workflow for converting the sodium salt to the free acid.

#### Methodology:

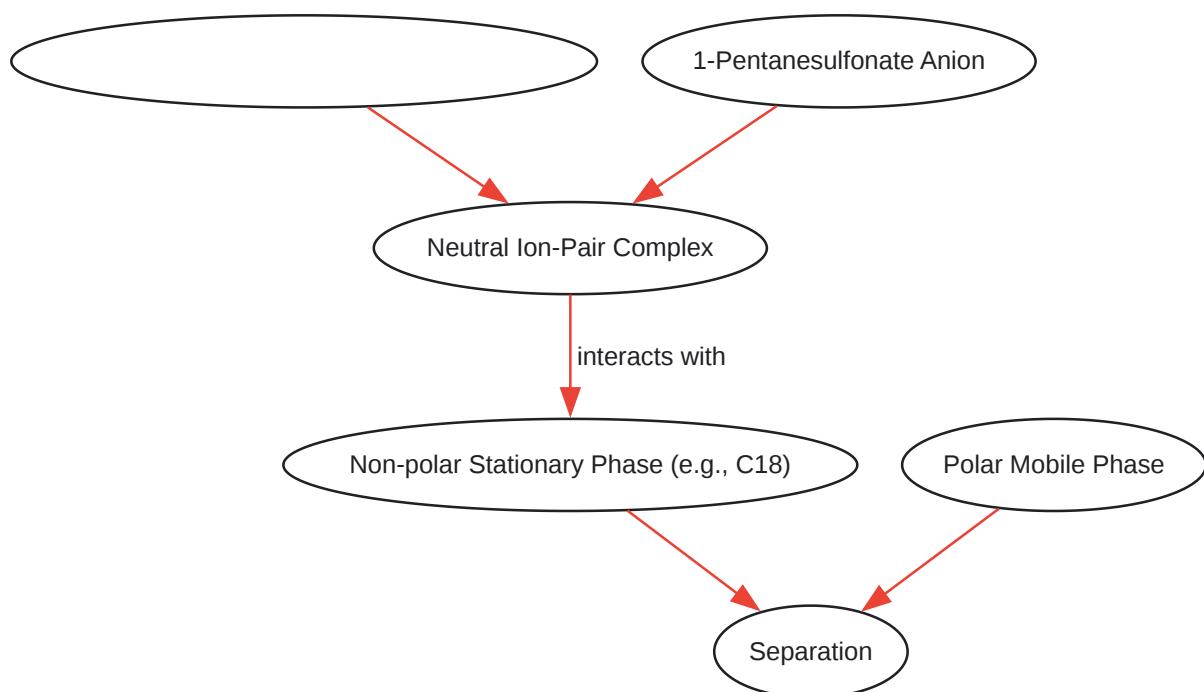
- Resin Preparation: Pack a chromatography column with a strong acid cation exchange resin (e.g., Dowex 50WX8). Activate the resin by washing it with an excess of hydrochloric acid (e.g., 2 M HCl), followed by deionized water until the eluate is neutral.
- Sample Loading: Prepare an aqueous solution of sodium 1-pentanesulfonate.
- Elution: Pass the sodium 1-pentanesulfonate solution through the prepared resin column at a slow flow rate.

- Collection: Collect the eluate, which now contains **1-pentanesulfonic acid**.
- Isolation: Remove the water from the eluate by evaporation under reduced pressure to yield the pure **1-pentanesulfonic acid**.

## Applications in Research and Drug Development

**1-Pentanesulfonic acid** and its salts are primarily used as ion-pairing reagents in reverse-phase high-performance liquid chromatography (HPLC).<sup>[3]</sup> This application is particularly valuable in the analysis of polar and ionizable compounds, which are common in pharmaceutical and biological samples. The pentyl chain provides hydrophobicity, while the sulfonic acid group interacts with cationic analytes, allowing for their retention and separation on a non-polar stationary phase.

Logical Relationship: Ion-Pair Chromatography



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Figure 3. The role of 1-pentanesulfonate in ion-pair chromatography.

## Safety and Handling

**1-Pentanesulfonic acid** is a strong acid and should be handled with appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[5] Work should be conducted in a well-ventilated fume hood. In case of contact with skin or eyes, flush immediately with copious amounts of water.[5][6] The sodium salt is generally considered less hazardous but should still be handled with care, avoiding dust inhalation.[7][8]

Disclaimer: This document is intended for informational purposes only and does not constitute a comprehensive safety guide. Always consult the relevant Safety Data Sheet (SDS) before handling any chemical.

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